

solubility and physical constants of 5-Chloro-2-pyridone

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Compound of Interest

Compound Name: 5-Chloro-2-pyridone

Cat. No.: B146416

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An In-depth Technical Guide to the Solubility and Physical Constants of **5-Chloro-2-pyridone**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed overview of the solubility and key physical constants of **5-Chloro-2-pyridone** (CAS Number: 4214-79-3), a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

Chemical Identity and Tautomerism

5-Chloro-2-pyridone is a pyridine derivative that exists in a tautomeric equilibrium with its lactim form, 5-Chloro-2-hydroxypyridine. While the pyridone form is generally favored in the solid state, both tautomers can be present in solution, influencing the compound's reactivity and physical properties.^[1] This equilibrium is a critical consideration in its application and analysis.

Caption: Tautomeric equilibrium between **5-Chloro-2-pyridone** and 5-Chloro-2-hydroxypyridine.

Physical and Chemical Constants

The following table summarizes the key physical and chemical constants for **5-Chloro-2-pyridone**. These values are essential for predicting the compound's behavior in various chemical and biological systems.

| Property | Value | Source |
|---|---|---|
| CAS Number | 4214-79-3 | [2] [3] [4] [5] |
| Molecular Formula | C ₅ H ₄ ClNO | [2] [3] [5] [6] |
| Molecular Weight | 129.54 g/mol | [2] [3] [4] [5] |
| Appearance | White to orange to green powder/crystal | [6] [7] |
| Melting Point | 163-166 °C | [2] [3] [7] [8] |
| Boiling Point (Predicted) | 290.7 ± 40.0 °C | [8] |
| logP (Octanol/Water) | 1.441 (Crippen Calculated) | [4] |
| Water Solubility (log ₁₀ WS) | -1.47 (mol/L, Crippen Calculated) | [4] |
| McGowan's Volume (McVol) | 85.640 ml/mol (Calculated) | [4] |

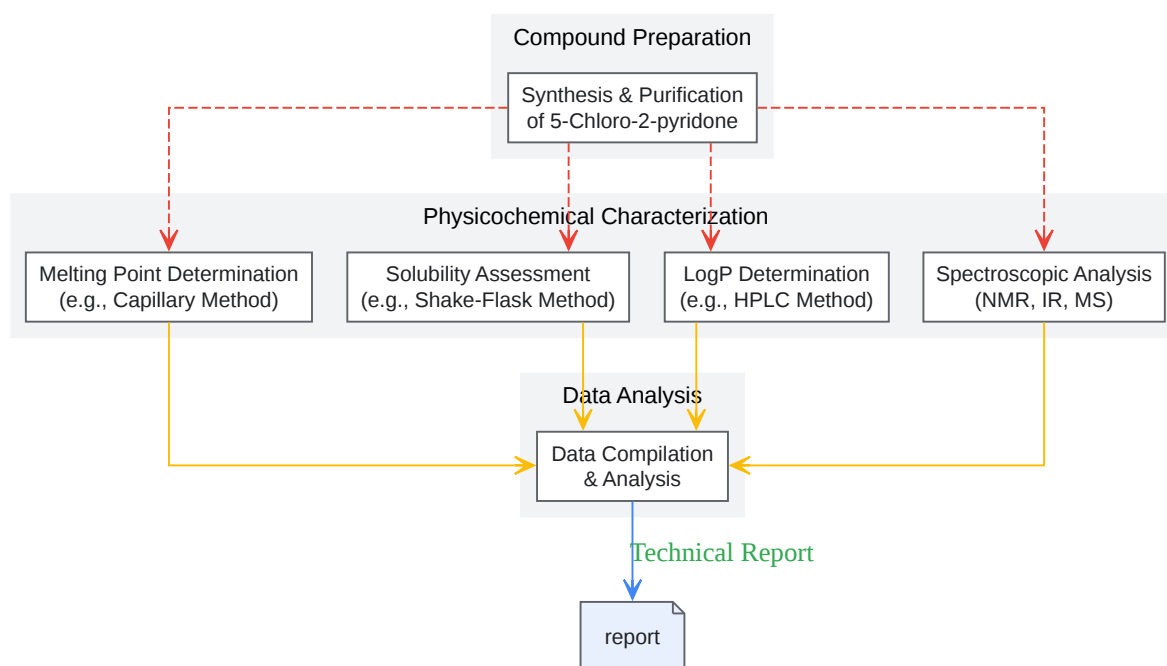
Solubility Profile

The solubility of **5-Chloro-2-pyridone** is a critical parameter for its formulation and delivery in drug development applications.

| Solvent | Solubility | Source |
|----------------------------|---------------------------------|---------------------|
| Hot Water | Soluble (almost transparent) | [3] |
| Water | Insoluble (at room temperature) | [9] |
| Methanol | Soluble | [9] |
| Acetone | Soluble | [9] |
| Methylene Dichloride (MDC) | Soluble | [9] |

Experimental Methodologies

While specific, detailed experimental protocols for determining the physical constants of **5-Chloro-2-pyridone** are not extensively published in readily available literature, the following outlines the standard methodologies used for such characterizations.



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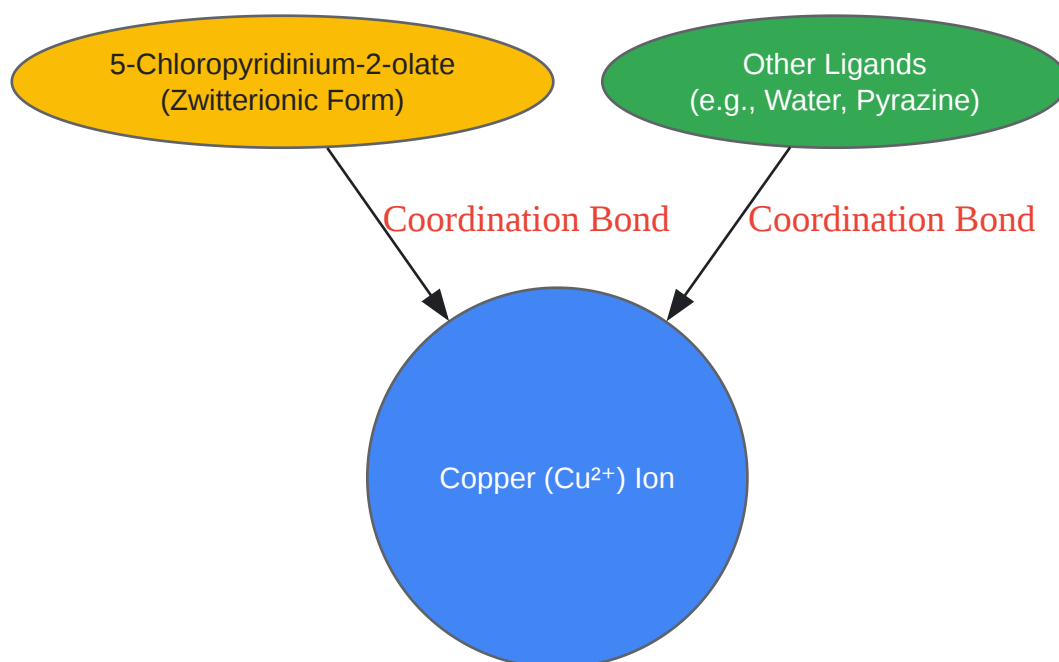
Caption: Generalized workflow for the characterization of a chemical compound's physical properties.

- **Melting Point Determination:** The melting point is typically determined using a capillary melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. This provides an indication of purity, with pure crystalline solids exhibiting a sharp melting point.

- **Solubility Assessment (Shake-Flask Method):** The "gold standard" for determining solubility is the shake-flask method. An excess amount of the solid compound is added to a specific solvent in a flask. The mixture is then agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The suspension is then filtered, and the concentration of the dissolved compound in the filtrate is measured, typically by UV-Vis spectroscopy or HPLC.
- **Octanol-Water Partition Coefficient (logP) Determination:** The logP value, representing the ratio of the concentration of a compound in octanol to its concentration in water, is a measure of its lipophilicity. While calculated values are available^[4], experimental determination often involves the shake-flask method, where the compound is dissolved in a mixture of octanol and water. After equilibration and separation of the two phases, the concentration of the compound in each phase is determined to calculate the partition coefficient.

Applications in Research

5-Chloro-2-hydroxypyridine serves as a versatile building block in organic synthesis. It has been utilized in studies related to enzyme kinetics, specifically to investigate the effect of dicumarol on xanthine dehydrogenase and the mechanism of mitomycin C bio-reduction by the same enzyme.^{[2][8]} Furthermore, it acts as a donor ligand, forming complexes with metals like copper, where it exists in its zwitterionic form, 5-chloropyridinium-2-olate.^{[2][8]}



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Caption: Simplified diagram of **5-Chloro-2-pyridone**'s zwitterionic form acting as a ligand.

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